

Application Notes and Protocols: Acrolein Dimethyl Acetal in the Chemical Industry

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Compound of Interest

Compound Name: *Acrolein dimethyl acetal*

Cat. No.: *B1329541*

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Disclaimer: Contrary to the topic's premise, extensive research indicates that **acrolein dimethyl acetal** (3,3-dimethoxy-1-propene) is not used as an ingredient in the fragrance and flavor industry.[1] Authoritative industry resources explicitly state it is "not for fragrance use" and "not for flavor use." [1] This is likely due to the inherent risks associated with its potential to hydrolyze back to acrolein, a highly toxic and pungent compound, and the lack of desirable organoleptic properties.

These application notes, therefore, focus on its established use as a chemical intermediate and provide relevant protocols and data for researchers, scientists, and drug development professionals in that context. Information on the general use of other acetals in the fragrance and flavor industry is included for comparative purposes.

Overview of Acrolein Dimethyl Acetal

Acrolein dimethyl acetal is a colorless liquid with a distinctive sweet odor.[2] It serves as a valuable intermediate in organic synthesis, primarily as a protected form of acrolein.[3] This protection allows for chemical manipulations on other parts of a molecule without affecting the reactive aldehyde group of acrolein. The acetal can be readily converted back to acrolein under acidic conditions when needed.[4]

Physicochemical Properties

A summary of the key physicochemical properties of **acrolein dimethyl acetal** is presented in Table 1.

Property	Value	Reference
CAS Number	6044-68-4	[1]
Molecular Formula	C ₅ H ₁₀ O ₂	[2]
Molecular Weight	102.13 g/mol	[2]
Appearance	Colorless liquid	[2]
Odor	Sweet, distinctive	[2]
Boiling Point	88 °C @ 760 mmHg	[1]
Specific Gravity	0.882 - 0.886 @ 20 °C	[1]
Refractive Index	1.394 - 1.398 @ 20 °C	[1]
Flash Point	-2.78 °C	[1]
Solubility	Soluble in organic solvents	[2]

Applications as a Chemical Intermediate

The primary application of **acrolein dimethyl acetal** is in organic synthesis. It is used in the production of various chemicals, including:

- Pharmaceuticals: As a building block for complex organic molecules.
- Agrochemicals: In the synthesis of pesticides and herbicides.
- Polymers: In the production of specialty polymers and resins.[5]
- Biocides: As a precursor for the controlled release of acrolein, a potent biocide.[4]

General Use of Other Acetals in the Fragrance and Flavor Industry

While **acrolein dimethyl acetal** is not used, other acetals are valuable components in fragrance and flavor formulations. They are generally used to:

- Provide Stability: Acetals are more stable than their parent aldehydes in various matrices, particularly in alkaline conditions.
- Modify Odor/Taste Profile: The formation of an acetal can alter the sensory properties of the parent aldehyde, often resulting in a fruitier, greener, or milder profile.
- Controlled Release: Some acetals can hydrolyze under specific conditions (e.g., changes in pH on the skin), leading to a slow release of the fragrant aldehyde.^[6]

An example is 2-methyl-3,3-dimethoxy-1-propene, a structural isomer of **acrolein dimethyl acetal**, which is reported to have a fruity odor and is used as a fragrance ingredient.^[7]

Experimental Protocols

Synthesis of Acrolein Dimethyl Acetal

This protocol is based on methods described in the scientific literature and patents for the synthesis of acrolein acetals for use as chemical intermediates.^{[3][8]}

Materials:

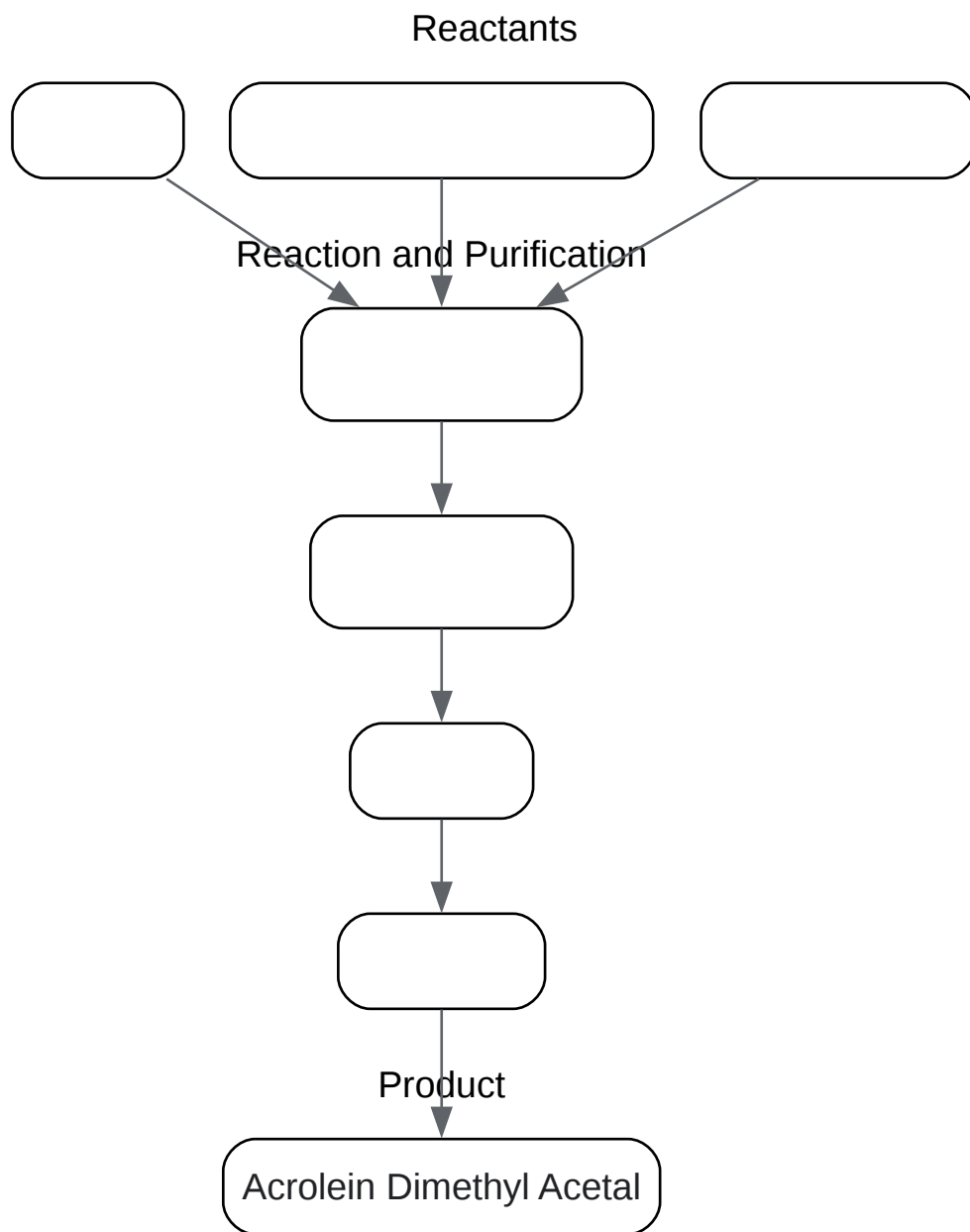
- Acrolein
- Trimethyl orthoformate
- Acidic catalyst (e.g., sulfuric acid, hydrochloric acid, or an acidic cation-exchange resin)
- Alkaline solution (e.g., sodium carbonate solution) for neutralization
- Reaction vessel equipped with a stirrer, thermometer, and dropping funnel
- Distillation apparatus

Procedure:

- To the reaction vessel, add trimethyl orthoformate and the acidic catalyst.
- While stirring, control the temperature of the mixture to between 0-40 °C.

- Slowly add acrolein to the reaction mixture via the dropping funnel.
- After the addition is complete, continue stirring the reaction mixture for 2-4 hours.
- Neutralize the reaction mixture to a pH of 7-7.5 by adding the alkaline solution.
- Allow the mixture to stand and then filter to remove any solids.
- The resulting filtrate is then subjected to fractional distillation to purify the **acrolein dimethyl acetal**.

Workflow for the Synthesis of **Acrolein Dimethyl Acetal**:



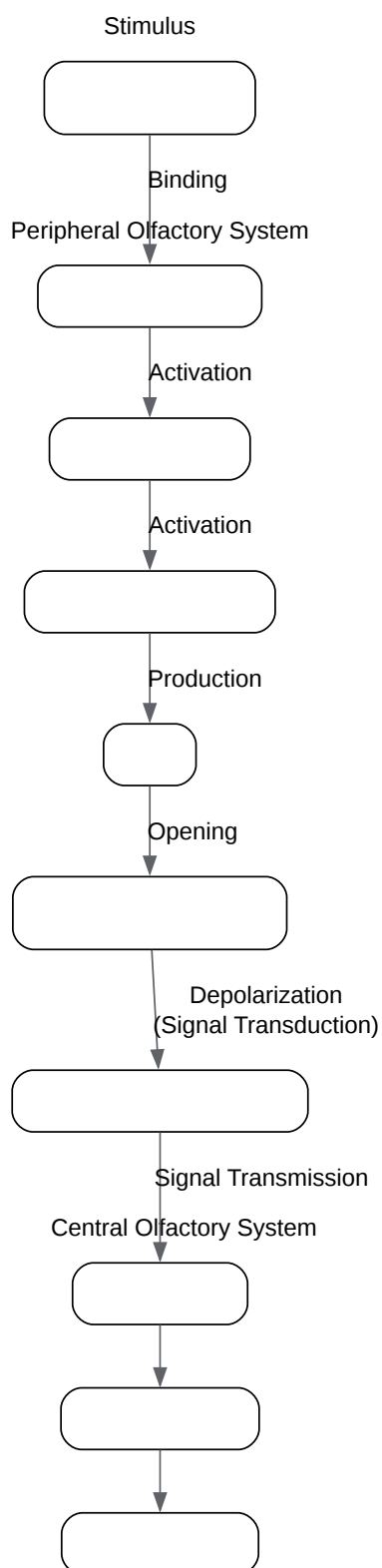
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Caption: Workflow for the synthesis of **acrolein dimethyl acetal**.

Olfactory Signaling Pathway

The perception of odorants, including acetals, is a complex process initiated by the interaction of volatile molecules with olfactory receptors in the nasal cavity. A simplified representation of this signaling pathway is provided below.

Generalized Olfactory Signaling Pathway:

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Caption: Generalized olfactory signaling pathway.

Regulatory Status

Acrolein dimethyl acetal is not listed as a Generally Recognized as Safe (GRAS) substance by the Flavor and Extract Manufacturers Association (FEMA).^{[9][10][11][12][13]} Furthermore, it is not explicitly listed in the U.S. Food and Drug Administration (FDA) regulations for food additives as a flavoring agent.^{[14][15][16][17]} The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has not published an evaluation for **acrolein dimethyl acetal** for use in food.^{[18][19][20][21]}

Conclusion

While the chemical structure of **acrolein dimethyl acetal** falls within the class of compounds (acetals) that are sometimes utilized in the fragrance and flavor industry, there is no evidence to support its use in these applications. Its primary role is that of a chemical intermediate in various industrial syntheses. Researchers and professionals should be aware of the distinction between **acrolein dimethyl acetal** and other structurally related acetals that are approved for use in consumer products. The hazardous nature of acrolein necessitates careful handling and control of its protected forms, like the dimethyl acetal, to prevent unintended hydrolysis and exposure.

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